

cost-benefit analysis of oxine-copper applications

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Compound Focus: Oxine-copper

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Understanding Oxine-copper

Oxine-copper is an organocopper fungicide with a broad spectrum of activity against bacterial and fungal diseases. Its mode of action involves the absorbed copper disrupting pathogen enzyme systems, characterized as multi-site activity, which may help in managing resistance [1]. While traditionally used in agriculture, recent research has unveiled a promising new application in pharmaceutical manufacturing [2].

Data Comparison: Uses, Efficacy, and Safety

The following tables summarize key data on **Oxine-copper**'s applications, environmental behavior, and toxicological profile.

Table 1: Applications and Properties of Oxine-copper

Aspect	Description
Example Applications	Wood preservative; control of molds, mildews, and sapstain fungi on crops like cucumber and watermelon [3] [1].

Aspect	Description
Efficacy & Activity	Shows good protective and curative effects on angular leaf spot in cucurbits [3].
Mode of Action	Multi-site activity, disrupting pathogen enzyme systems (FRAC code: M01) [1].
Solubility (Water)	0.07 mg/L (Low) [1].
Octanol-Water Partition (Log P)	2.46 (Low) [1].

Table 2: Environmental Fate and Ecotoxicology of Oxine-copper

Parameter	Value	Notes
Dissipation Half-life (Cucumber)	1.77 - 2.11 days	First-order kinetics [3].
Dissipation Half-life (Watermelon)	3.57 - 4.68 days	First-order kinetics [3].
Terminal Residue (Cucumber)	<0.01 - 0.264 mg/kg	[3]
Terminal Residue (Watermelon)	<0.01 - 0.0641 mg/kg	[3]
Mammalian Acute Oral LD ₅₀	300 mg/kg	Moderate toxicity [1].
Avian Acute LD ₅₀	> 2619 mg/kg	Low toxicity to birds [1].
Dietary Risk (Long-term)	64.11%	Probability value; below 100% indicates acceptable risk [3].

Emerging Application: Cutting Drug Production Costs

A groundbreaking application of **oxine-copper** lies in chemical synthesis for drug manufacturing. Researchers have developed a process called **aminodealkenylation**, using oxygen and copper as a catalyst to efficiently convert carbon-carbon bonds into carbon-nitrogen bonds, creating valuable amine compounds [2].

- **Radical Cost Reduction:** This method can produce a key chemical for anti-cancer drugs in just three steps, slashing the cost from **\$3,200 per gram to just a few dollars** [2].
- **Broader Impact:** The protocol is versatile, applicable to modifying hormones, peptides, and nucleosides, indicating potential as a standard, low-cost production technique in pharma [2].

Experimental Protocols and Data

1. Analytical Method for Residues in Crops A sensitive and accurate method for detecting **Oxine-copper** in cucumber and watermelon uses **QuEChERS** for sample preparation and **UPLC-MS/MS** for analysis [3].

- **Linearity:** The method displayed good linearity with $R^2 \geq 0.9980$ [3].
- **Sensitivity:** The Limit of Quantification (LOQ) was ≤ 0.01 mg/kg [3].
- **Accuracy & Precision:** Recovery rates ranged from 75.5% to 95.8% with Relative Standard Deviations (RSD) of 2.27% to 8.26% [3].

2. Protocol for Aminodealkenylation in Drug Synthesis The novel pharmaceutical application employs a process where ozone breaks carbon-carbon bonds in alkenes, and a copper catalyst couples the broken bond with nitrogen to form an amine [2]. This approach avoids expensive precious metal catalysts like platinum or palladium.

Market and Regulatory Landscape

The **Oxine-copper** market is segmented by application and region, with key players including Lonza Group Ltd. and Nouryon [4].

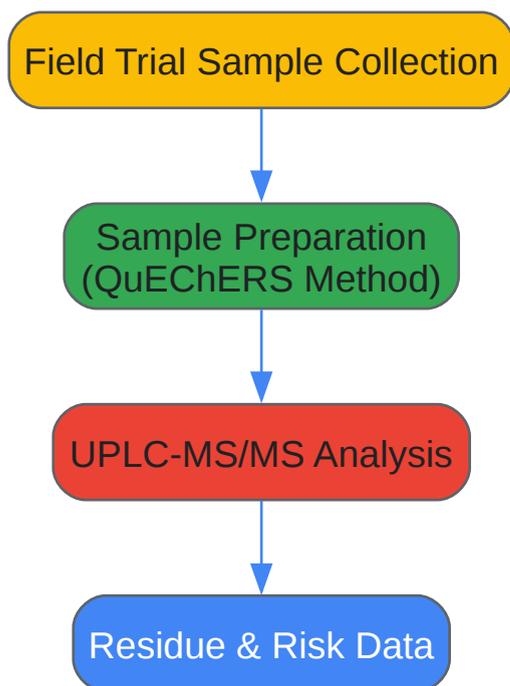
- **Supply Chain Considerations:** The market is navigating dynamic changes, including potential US tariffs on copper products in 2025 that could impact supply chains and costs [4].
- **Regulatory Status:** In the EU, **Oxine-copper** is **not approved** as a pesticide under EC Regulation 1107/2009 [1].

Comparative Analysis & Visual Workflows

Agricultural vs. Pharmaceutical Use-Benefit Analysis

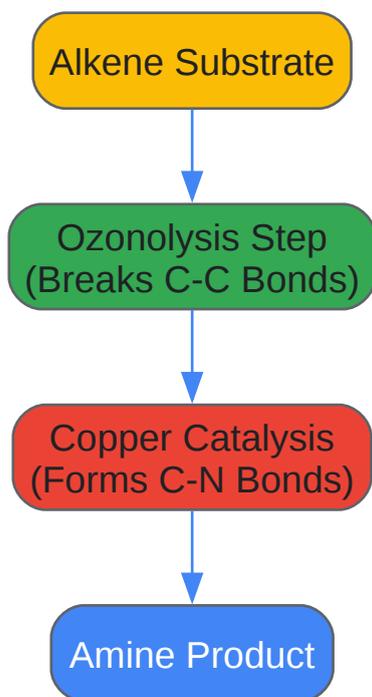
Application	Key Benefit	Key Consideration
Agriculture (Fungicide)	Effective multi-site fungicide with low long-term dietary risk (64.11%) in studied crops [3].	Not approved for use in the European Union; has moderate mammalian oral toxicity [1].
Pharmaceutical Synthesis	Drastically reduces cost of drug intermediates (e.g., from >\$3000/g to a few \$/g); uses cheap, abundant copper catalyst [2].	Emerging technology; long-term industrial scalability and environmental impact of the process require further assessment.

The workflows for the key experimental protocols cited in this guide are visualized below using Graphviz.



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Diagram 1: Workflow for analyzing **oxine-copper** residues in crops.



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Diagram 2: Aminodealkenylation process for low-cost amine synthesis.

Conclusion

Oxine-copper presents a compelling case for a cost-benefit analysis. In its traditional agricultural role, it is an effective fungicide with a characterized safety profile, though its regulatory status varies. More significantly, its chemistry is the foundation of a novel pharmaceutical manufacturing process that drastically reduces production costs for critical drugs. This positions **oxine-copper** as a catalyst for innovation, offering substantial economic benefits with considerations around its application-specific regulatory and environmental footprint.

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